

# Chemical Identity and Sources of Yuankanin

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## Compound Focus: Yuankanin

CAS No.: 77099-20-8

Cat. No.: S547638

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**Yuankanin** is a flavonoid compound found in specific medicinal plants. The table below summarizes its basic information and origin.

Property	Details
IUPAC Name (Tentative)	4H-1-Benzopyran-4-one, 7-[[2-O-(6-deoxy-alpha-L-mannopyranosyl)-beta-D-glucopyranosyl]oxy]-5-hydroxy-2-(4-hydroxyphenyl)- [1]
Molecular Formula	C <sub>27</sub> H <sub>30</sub> O <sub>14</sub> [1]
Primary Identified Sources	<i>Millettia speciosa</i> (root/rhizome) [1], Zushima Tablet (Traditional Chinese Medicine for rheumatoid arthritis) [2]

## Analytical Methods for Identification

The primary technique for identifying and characterizing **Yuankanin** in complex plant extracts is **Ultra-High Performance Liquid Chromatography coupled with High-Resolution Mass Spectrometry (UHPLC-Q-Exactive Orbitrap-MS)** [1].

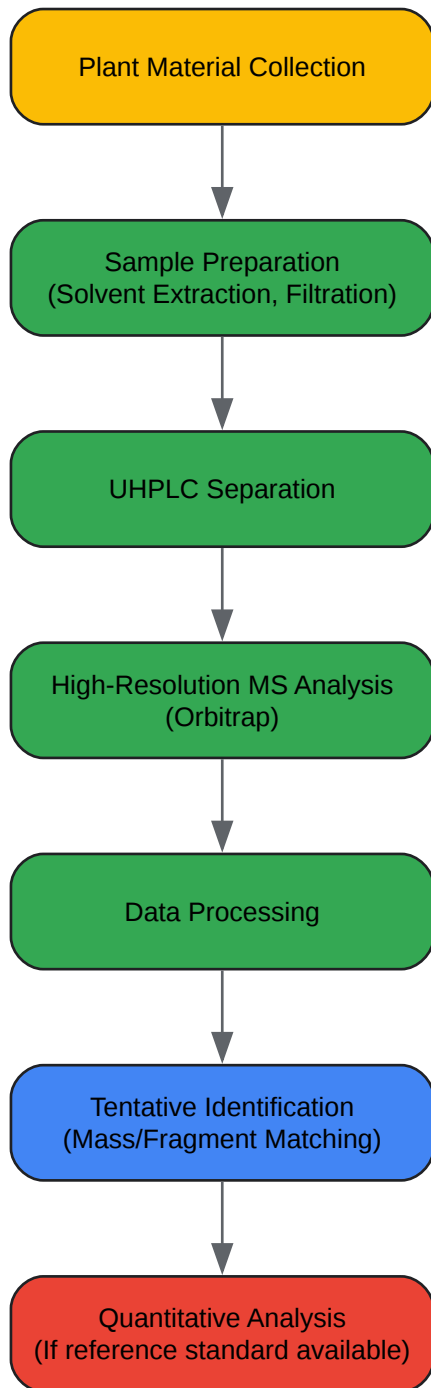
### Key Experimental Protocol:

- Chromatography:
  - Column:** ACQUITY UPLC HSS T3 (100 mm × 2.1 mm, 1.8 μm) [3] [1].
  - Mobile Phase:** A) 0.1% formic acid in water; B) 0.1% formic acid in acetonitrile [3] [1].

- **Gradient Elution:** A multi-step program increasing the proportion of mobile phase B from 15% to 100% over 18 minutes [3].
- **Temperature:** 35°C [1].
- **Mass Spectrometry:**
  - Data is acquired in both positive and negative ion modes to capture a wide range of compounds [3].
  - The high mass accuracy of the Orbitrap analyzer allows for tentative identification by matching the measured mass to a theoretical molecular formula [1].

The following diagram illustrates the typical workflow for identifying flavonoids like **Yuankanin** from a plant sample.

## Workflow for Flavonoid Identification in Plant Extracts



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## Challenges in Direct Comparison

A direct, data-driven comparison of **Yuankanin**'s "performance" (e.g., bioavailability, antioxidant capacity) against other flavonoids is not currently possible based on the searched literature. The main challenges include:

- **Lack of Comparative Bioactivity Data:** While **Yuankanin** is noted as a component in medicines with anti-inflammatory effects [2], specific quantitative data on its potency, IC<sub>50</sub> values, or mechanism of action relative to well-known flavonoids like quercetin or genkwanin [4] is not available in the searched results.
- **Absence in Broader Flavonoid Studies:** Large-scale studies that systematically compare the physicochemical properties, antioxidant activities, or intake assessment methods of flavonoids often do not include **Yuankanin** as a specific subject [5] [6] [7].

## Research Directions and Alternatives

To proceed with your analysis, you may consider the following approaches:

- **Focus on Structural Analogs:** Compare **Yuankanin**'s structure to more common flavonoids. Its identity as a **glycoside** (linked to sugar molecules) [1] is a key feature. You could compare it with other flavonoid glycosides (like rutin) versus aglycones (like quercetin), as the glycosylation significantly impacts solubility and bioavailability [5] [6].
- **Investigate Broader Subclasses:** **Yuankanin** can be studied as a representative of the **flavone** subclass. You can find robust comparative data on the general behavior of flavones versus other subclasses like flavonols, flavanones, or isoflavones in areas such as antioxidant capacity or metabolic pathways [8] [6].

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